

Troubleshooting (Z)-Metominostrobin solubility issues in aqueous solutions

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Compound of Interest

Compound Name: (Z)-Metominostrobin

Cat. No.: B154188

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Technical Support Center: (Z)-Metominostrobin Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing solubility challenges with **(Z)-Metominostrobin** in aqueous solutions.

Frequently Asked Questions (FAQs)

1. What is the aqueous solubility of **(Z)-Metominostrobin**?

(Z)-Metominostrobin is characterized by low solubility in water. The reported aqueous solubility for Metominostrobin (an isomeric mixture, which is expected to be similar to the (Z)-isomer) is 128 mg/L at 20°C and pH 7.^[1]

2. What are the key physicochemical properties of **(Z)-Metominostrobin** relevant to its solubility?

Understanding the physicochemical properties of **(Z)-Metominostrobin** is crucial for developing effective solubilization strategies. Key parameters are summarized in the table below.

3. I am observing precipitation when I add my **(Z)-Metominostrobin** stock solution (in an organic solvent) to my aqueous buffer. What is happening?

This is a common issue when working with compounds that are poorly soluble in water. The organic solvent in your stock solution is miscible with the aqueous buffer, but the **(Z)-Metominostrobin** itself is not soluble in the final aqueous environment, causing it to precipitate out of the solution.

4. How can I increase the solubility of **(Z)-Metominostrobin** in my aqueous experimental medium?

Several strategies can be employed to enhance the aqueous solubility of **(Z)-Metominostrobin**. These include:

- Using a co-solvent: Introducing a water-miscible organic solvent at a low concentration in your final solution can help to keep the compound dissolved.
- Adjusting the pH: Although **(Z)-Metominostrobin** is predicted to be a very weak base, significant pH adjustments to highly alkaline conditions (pH > 11) might slightly improve solubility, but this is often not compatible with biological experiments.
- Employing surfactants: Non-ionic surfactants can be used to form micelles that encapsulate the hydrophobic **(Z)-Metominostrobin**, increasing its apparent solubility.
- Utilizing complexing agents: Cyclodextrins can encapsulate the **(Z)-Metominostrobin** molecule, forming an inclusion complex with enhanced aqueous solubility.

Physicochemical Data of (Z)-Metominostrobin

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₃	[2][3]
Molecular Weight	284.31 g/mol	[2][3]
Physical State	White crystalline solid	[1]
Melting Point	86 - 89 °C	N/A
Aqueous Solubility (20°C, pH 7)	128 mg/L	[1]
Predicted pKa	11.37 ± 0.46	[4]
logP (Octanol-water partition coefficient)	-0.54 (at 25°C) / 3.2 (XLogP3)	[5][6]
Solubility in Organic Solvents (20°C)	Dichloromethane: 1,380,000 mg/L Acetonitrile: Soluble Chloroform: Slightly Soluble Methanol: Slightly Soluble	[1][4][5]

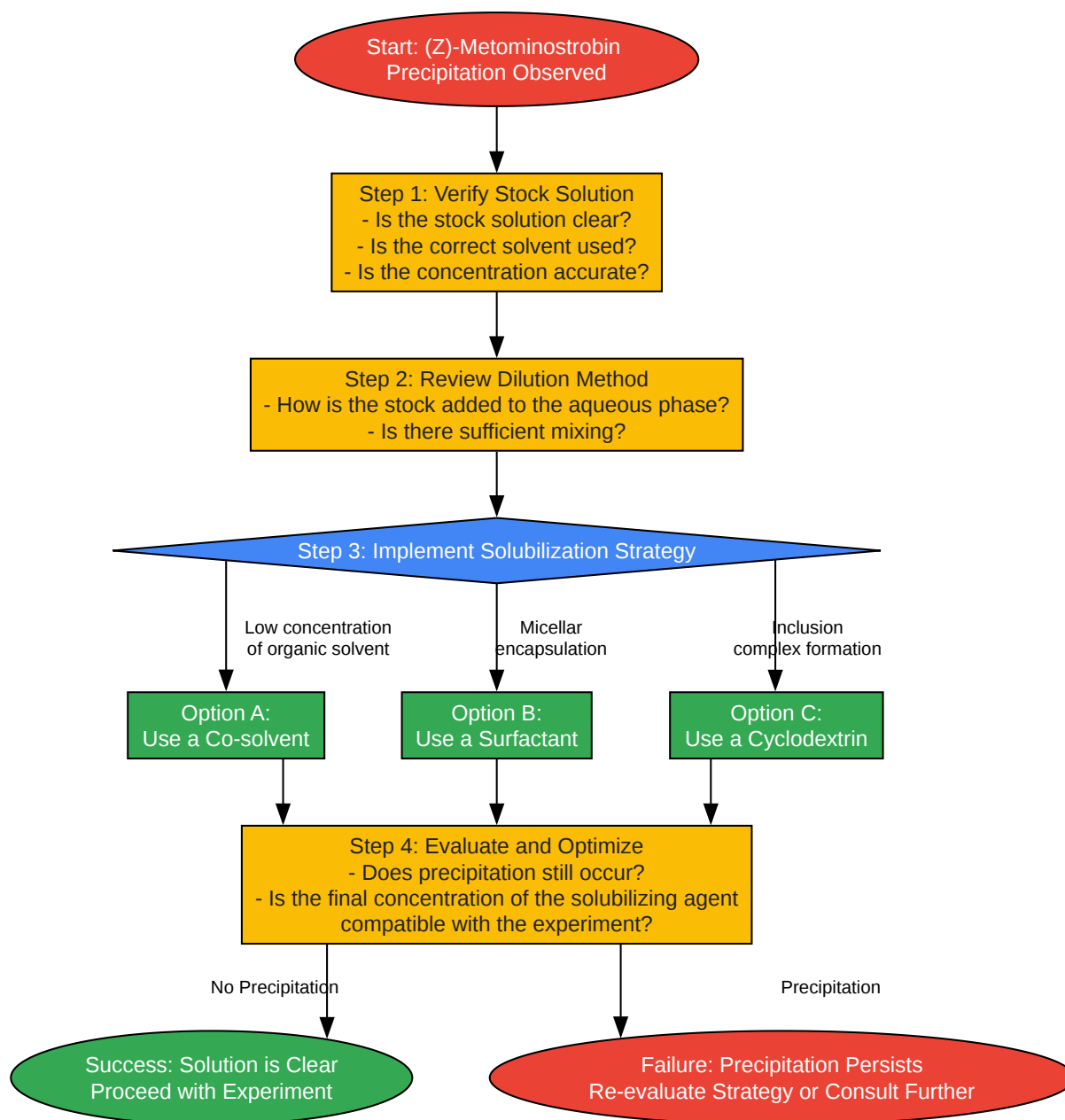
Note on logP values: The significant discrepancy in reported logP values may be due to one being an experimental value and the other a calculated prediction. A positive logP value (like 3.2) is more consistent with the observed low aqueous solubility.

Troubleshooting Guide

Issue: Precipitate Formation in Aqueous Solution

This guide provides a systematic approach to troubleshooting and resolving precipitation issues with **(Z)-Metominostrobin** in your experiments.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for addressing **(Z)-Metaminostrobin** precipitation.

Experimental Protocols

Protocol 1: Preparation of a (Z)-Metominostrobin Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(Z)-Metominostrobin** in DMSO.

Materials:

- **(Z)-Metominostrobin** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Vortex mixer
- Appropriate personal protective equipment (PPE)

Procedure:

- Calculate the mass of **(Z)-Metominostrobin** required to prepare the desired volume of a 10 mM stock solution (Molecular Weight = 284.31 g/mol).
- Weigh the calculated amount of **(Z)-Metominostrobin** powder using an analytical balance.
- Add the powder to a suitable vial.
- Add the required volume of anhydrous DMSO to the vial.
- Vortex the solution until the **(Z)-Metominostrobin** is completely dissolved. The solution should be clear.
- Store the stock solution at -20°C, protected from light and moisture.

Protocol 2: Solubilization using a Co-solvent (DMSO)

This protocol details how to prepare a 100 μ M working solution of **(Z)-Metominostrobin** in an aqueous buffer using DMSO as a co-solvent.

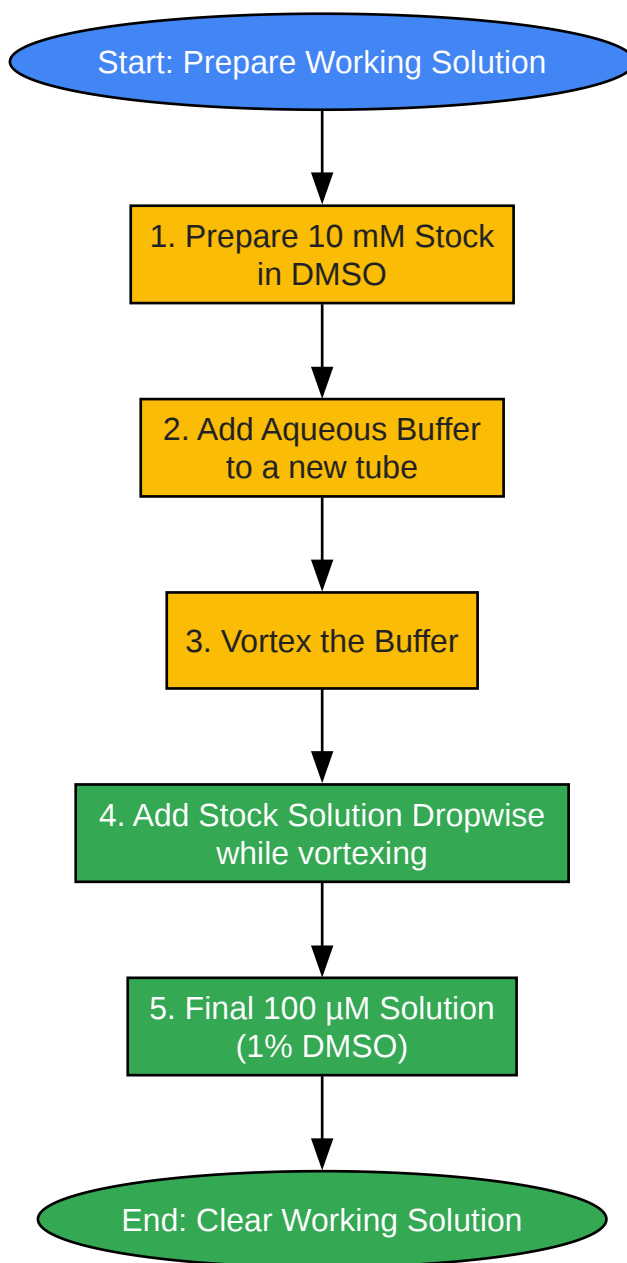
Materials:

- 10 mM **(Z)-Metominostrobin** stock solution in DMSO (from Protocol 1)
- Aqueous buffer (e.g., PBS, pH 7.4)
- Vortex mixer

Procedure:

- Determine the final volume of the 100 μ M working solution needed.
- Calculate the volume of the 10 mM stock solution required.
- Add the appropriate volume of the aqueous buffer to a sterile tube.
- While vortexing the buffer, add the calculated volume of the 10 mM **(Z)-Metominostrobin** stock solution dropwise. This ensures rapid mixing and minimizes localized high concentrations that can lead to precipitation.
- The final concentration of DMSO in the working solution will be 1%. Ensure this concentration is compatible with your experimental system.

Workflow for Co-solvent Solubilization



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Caption: Workflow for preparing an aqueous working solution with a co-solvent.

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